

An In-depth Technical Guide to trans-Chlordane-13C10

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Compound of Interest

Compound Name: *trans Chlordane-13C10*

Cat. No.: *B15599535*

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Introduction

trans-Chlordane-13C10 is a stable isotope-labeled (SIL) internal standard for trans-chlordane, a component of the technical-grade organochlorine pesticide chlordane. Due to the persistence and potential toxicity of chlordane, its monitoring in environmental and biological matrices is of significant importance. The use of a ¹³C-labeled internal standard is the gold standard for quantitative analysis, particularly in chromatographic methods coupled with mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). This guide provides a comprehensive overview of trans-Chlordane-13C10, its properties, and its application in analytical methodologies.

Chlordane, a chlorinated cyclodiene insecticide, was widely used in agriculture and for termite control before its ban in many countries due to its environmental persistence and adverse health effects. Technical chlordane is a complex mixture of various compounds, with trans-chlordane (also known as gamma-chlordane) being one of its major isomers. The use of a stable isotope-labeled internal standard like trans-Chlordane-13C10 is crucial for accurate

quantification as it co-elutes with the unlabeled analyte, thus compensating for matrix effects and variations during sample preparation and analysis.

Physicochemical Properties

The physicochemical properties of trans-Chlordane-13C10 are essentially identical to those of its unlabeled counterpart, with the exception of its molecular weight. The following tables summarize key quantitative data for both the labeled and unlabeled forms.

Table 1: General Properties of trans-Chlordane-13C10

Property	Value	Source
Chemical Formula	$^{13}\text{C}_{10}\text{H}_6\text{Cl}_8$	N/A
Molecular Weight	419.71 g/mol	N/A
Labeled CAS Number	1262969-05-0	N/A
Isotopic Purity	Typically $\geq 99\%$	N/A

Table 2: Physicochemical Properties of Unlabeled trans-Chlordane

Property	Value	Source
Chemical Formula	$\text{C}_{10}\text{H}_6\text{Cl}_8$	[1]
Molecular Weight	409.78 g/mol	[1]
Unlabeled CAS Number	5103-74-2	[1]
Melting Point	104-105 °C	N/A
Boiling Point	175 °C at 2 mmHg	N/A
Vapor Pressure	3.9×10^{-6} mmHg at 25 °C	N/A
Water Solubility	0.056 mg/L at 25 °C	N/A
Log Kow	5.54	N/A

Synthesis of ^{13}C -Labeled Chlordane

The synthesis of ^{13}C -labeled organochlorine pesticides like trans-Chlordane- $^{13}\text{C}_{10}$ is a complex process that is typically carried out by specialized chemical suppliers. While specific proprietary methods may vary, the general approach involves the use of ^{13}C -labeled starting materials in a multi-step synthesis.

A common route for the synthesis of the chlordane backbone is through a Diels-Alder reaction. For the ^{13}C -labeled analogue, this would involve the reaction of hexachlorocyclopentadiene with ^{13}C -labeled cyclopentadiene. The resulting intermediate, chlordene, is then chlorinated to produce a mixture of chlordane isomers, including trans-chlordane. The ^{13}C -labeled cyclopentadiene can be synthesized from commercially available ^{13}C -labeled precursors. The final product is then purified to isolate the trans-isomer with high isotopic and chemical purity.

Experimental Protocols

trans-Chlordane- $^{13}\text{C}_{10}$ is primarily utilized as an internal standard in isotope dilution mass spectrometry (IDMS) for the accurate quantification of trans-chlordane in various matrices. Below are detailed methodologies for its application in environmental sample analysis.

Methodology: Isotope Dilution High-Resolution Gas Chromatography/High-Resolution Mass Spectrometry (ID-HRGC/HRMS) based on EPA Method 1699

This method is suitable for the determination of organochlorine pesticides, including trans-chlordane, in water, soil, sediment, and tissue.^[1]

1. Sample Preparation and Extraction:

- Soil and Sediment:
 - A known weight of the homogenized sample (e.g., 10-20 g) is mixed with anhydrous sodium sulfate to remove moisture.
 - The sample is then spiked with a known amount of trans-Chlordane- $^{13}\text{C}_{10}$ solution.

- Extraction is performed using an accelerated solvent extractor (ASE) or Soxhlet apparatus with a suitable solvent mixture, such as dichloromethane/acetone (1:1).
- Water:
 - A known volume of the water sample (e.g., 1 L) is spiked with the trans-Chlordane-13C10 internal standard.
 - The sample is extracted using liquid-liquid extraction with dichloromethane at a neutral pH.
- Tissue:
 - A homogenized tissue sample is mixed with a drying agent and spiked with the internal standard.
 - Extraction is typically performed with a solvent mixture capable of penetrating the lipid-rich matrix, such as hexane/dichloromethane.

2. Extract Cleanup:

- The crude extract is concentrated and subjected to cleanup procedures to remove interfering co-extractives.
- Gel Permeation Chromatography (GPC): This technique is effective for removing high molecular weight interferences like lipids.
- Silica Gel/Alumina Column Chromatography: This is used for further cleanup and fractionation of the analytes.

3. Instrumental Analysis (HRGC/HRMS):

- Gas Chromatograph (GC) Conditions:
 - Column: DB-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Injector: Splitless mode.

- Oven Temperature Program: A suitable temperature program is used to achieve chromatographic separation of trans-chlordane from other pesticides and interferences. A typical program might start at 100°C, ramp to 280°C, and hold.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Resolution: $\geq 8,000$.
 - Acquisition Mode: Selected Ion Monitoring (SIM), monitoring at least two characteristic ions for both native trans-chlordane and trans-Chlordane-13C10.

4. Quantification:

- The concentration of trans-chlordane in the sample is calculated using the isotope dilution method. This involves comparing the integrated peak area of a characteristic ion of the native analyte to that of a corresponding ion of the ^{13}C -labeled internal standard.

Methodology: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Sample Preparation for GC-MS/MS Analysis

The QuEChERS method is a streamlined sample preparation technique widely used for the analysis of pesticide residues in food and agricultural products.^[2]

1. Sample Extraction:

- A homogenized sample (e.g., 10-15 g of fruit, vegetable, or soil) is weighed into a 50 mL centrifuge tube.
- The sample is spiked with the trans-Chlordane-13C10 internal standard.
- 10-15 mL of acetonitrile is added, and the tube is shaken vigorously for 1 minute.

- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate) are added, and the tube is shaken again for 1 minute.
- The tube is then centrifuged to separate the phases.

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

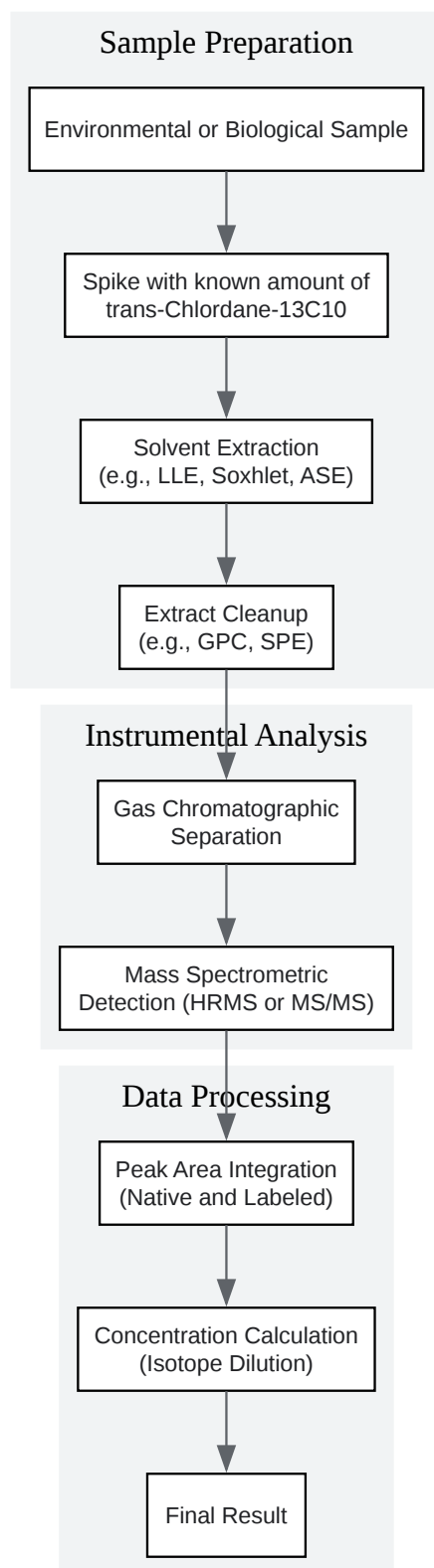
- An aliquot of the supernatant (acetonitrile layer) is transferred to a d-SPE tube containing a sorbent mixture (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove nonpolar interferences).
- The tube is shaken for 30 seconds and then centrifuged.

3. Instrumental Analysis (GC-MS/MS):

- The cleaned extract is analyzed by GC-MS/MS.
- GC Parameters: Similar to the HRGC/HRMS method, a capillary column such as a DB-5MS is used with an appropriate temperature program.
- MS/MS Parameters:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM). Specific precursor-to-product ion transitions are monitored for both native trans-chlordane and trans-Chlordane-¹³C₁₀ to enhance selectivity and sensitivity.[3]

Visualizations

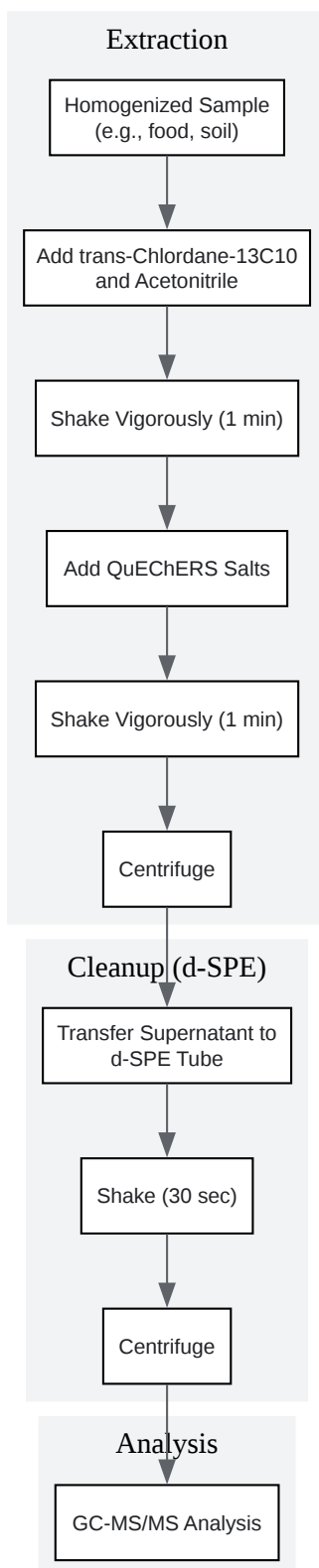
Logical Workflow for Isotope Dilution Mass Spectrometry



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Caption: Workflow for quantitative analysis using isotope dilution mass spectrometry.

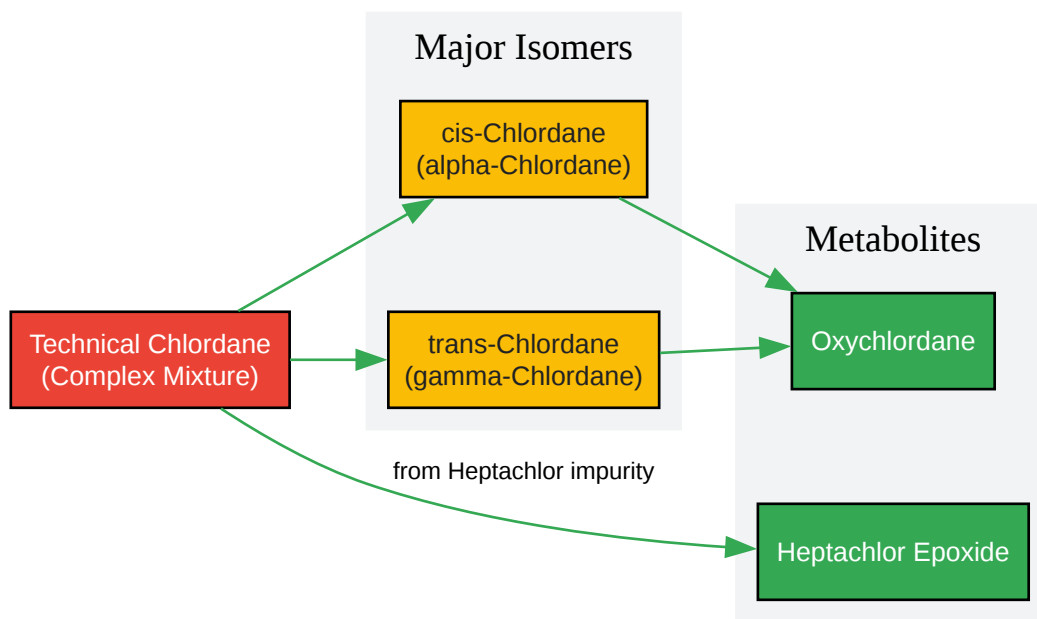
QuEChERS Experimental Workflow



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Caption: The QuEChERS sample preparation workflow for pesticide residue analysis.

Relationship between Chlordane Isomers and Metabolites



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Caption: Relationship between technical chlordane, its major isomers, and key metabolites.

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